

# L-644698 (Cytallene): A Technical Overview of an Acyclic Nucleoside Analogue

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## Compound of Interest

Compound Name: L-644698  
Cat. No.: B15570149

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IUPAC Name: N1-(4-hydroxy-1,2-butadien-1-yl)-cytosine

**L-644698**, more commonly known as cytallene, is an acyclic nucleoside analogue that has demonstrated notable antiviral activity. This technical guide provides a comprehensive overview of its chemical properties, synthesis, mechanism of action, and biological activity, with a focus on quantitative data and experimental methodologies for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

Property	Value
IUPAC Name	N1-(4-hydroxy-1,2-butadien-1-yl)-cytosine[1]
Common Name	Cytallene
Molecular Formula	C <sub>8</sub> H <sub>9</sub> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	179.18 g/mol
Appearance	White to off-white solid
Chirality	Exists as R-(-)- and S-(+)-enantiomers

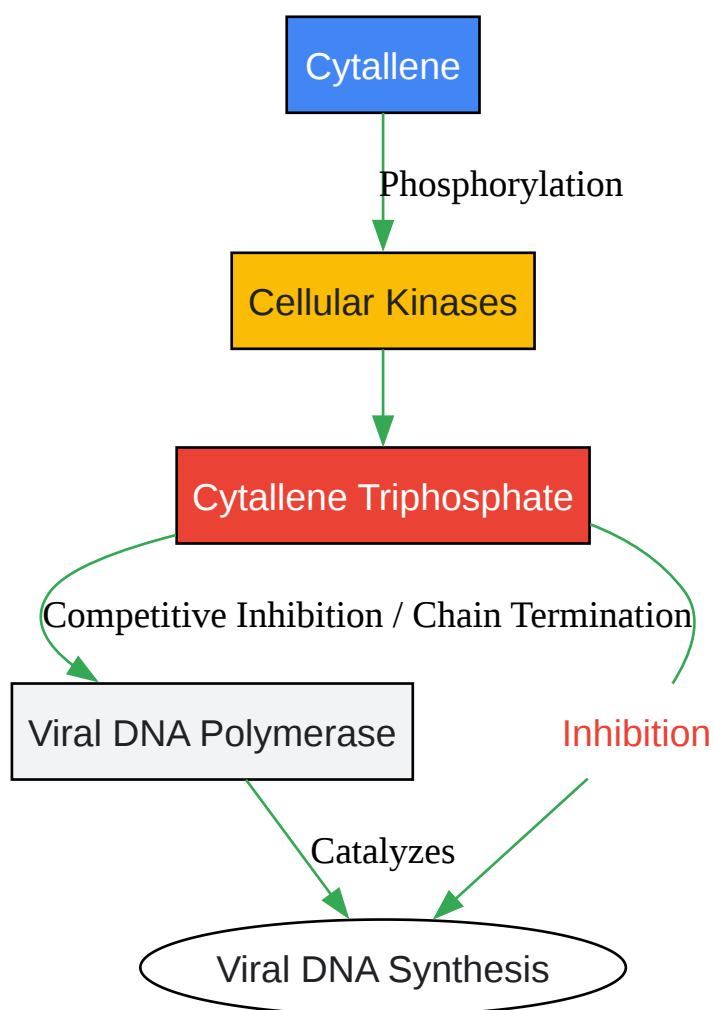
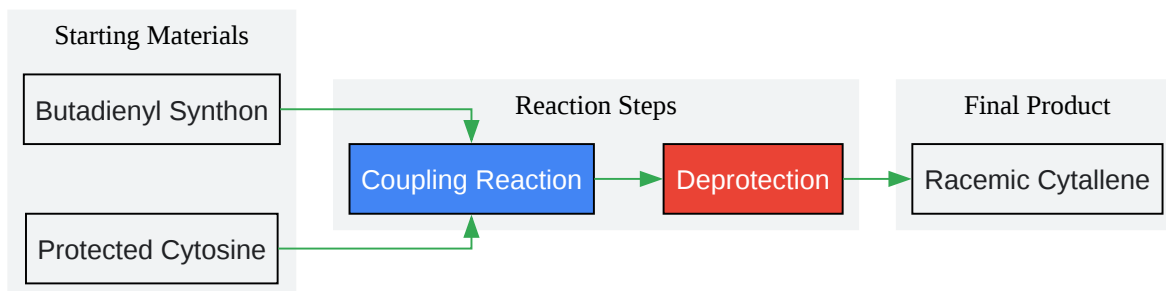
## Synthesis

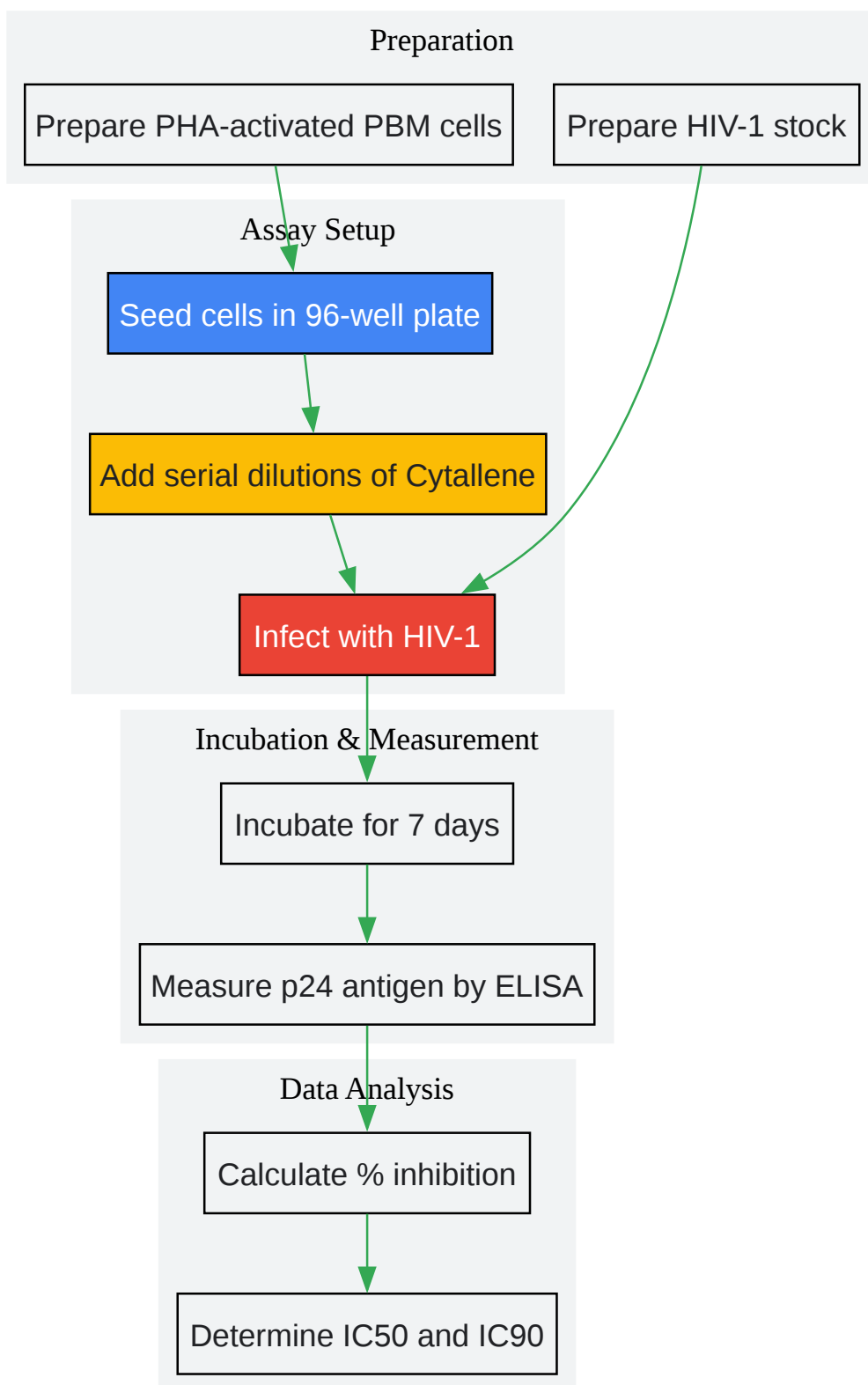
An improved, large-scale synthesis of racemic cytallene has been described in the literature. The synthesis of the individual enantiomers, (R)-(-)- and (S)-(+)-cytallene, can be achieved through lipase-catalyzed enantioselective acylation of N<sup>4</sup>-acylcytallenes.

## Experimental Protocol: Synthesis of Racemic Cytallene

While a detailed, step-by-step protocol for the improved large-scale synthesis is not publicly available in full, the general approach involves the coupling of a suitably protected cytosine derivative with a 4-hydroxy-1,2-butadienyl synthon.

A generalized workflow for the synthesis is presented below:





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## References

- 1. Synthesis, absolute configuration, and enantioselectivity of antiretroviral effect of (R)-(-)- and (S)-(+)-cytallene. Lipase-catalyzed enantioselective acylations of (+/-)-N4-acylcytallenes - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [L-644698 (Cytallene): A Technical Overview of an Acyclic Nucleoside Analogue]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15570149#l-644698-iupac-name]

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